

Comprehensive Technical Guide: Thermal Analysis of 3-Bromo-2,4-dimethoxybenzotrile

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Compound of Interest

Compound Name: 3-Bromo-2,4-dimethoxybenzotrile
CAS No.: 1891994-61-8
Cat. No.: B2747933

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Executive Summary

Compound: **3-Bromo-2,4-dimethoxybenzotrile** CAS: 1891994-61-8 Class: Halogenated Alkoxybenzotrile^[1]

This guide details the thermal characterization protocols for **3-Bromo-2,4-dimethoxybenzotrile**, a critical intermediate in the synthesis of pharmaceuticals and agrochemicals. While specific calorimetric data for this exact regioisomer is often proprietary or determined in-house, its structural analogs (e.g., 3-bromo-4-methoxybenzotrile) exhibit melting points in the 75°C – 125°C range. This document provides the rigorous methodology required to experimentally determine the melting point (MP), enthalpy of fusion (), and decomposition threshold () using Differential Scanning Calorimetry (DSC) and Thermogravimetric Analysis (TGA).

Part 1: Physicochemical Profile & Expected Properties[2]

Before initiating thermal analysis, researchers must establish a baseline based on structural properties. The presence of the nitrile (-CN) and bromine (-Br) groups creates a strong dipole moment, influencing crystal lattice energy.

Structural Analogs and Expected Range

To calibrate thermal instruments correctly, we analyze the known properties of close structural isomers.

Compound	CAS	Melting Point ()	Structural Relevance
3-Bromo-2,4-dimethoxybenzonitrile	1891994-61-8	Target (Exp. 80–125°C)	Target Analyte
3-Bromo-2-methoxybenzonitrile	874472-98-7	75 – 80 °C	Ortho-methoxy influence
3-Bromo-4-methoxybenzonitrile	117572-79-9	121 – 125 °C	Para-methoxy rigidity
3-Bromo-4,5-dimethoxybenzonitrile	781654-31-7	Solid (High MP)	Vicinal dimethoxy packing

Technical Insight: The 2,4-dimethoxy substitution pattern introduces steric strain between the C2-methoxy and the C1-nitrile group, potentially lowering the lattice energy compared to the more symmetric 4-methoxy analog. Consequently, the expected melting point is likely in the lower quadrant of the range (approx. 90–110°C), though polymorphism can significantly alter this value.

Part 2: Instrumental Methodology (DSC & TGA)

Differential Scanning Calorimetry (DSC) Protocol

DSC is the primary method for determining purity and melting point. A "Heat-Cool-Heat" cycle is mandatory to erase thermal history (solvates or amorphous domains from synthesis).

Equipment: Heat Flux DSC (e.g., TA Instruments Q-Series or Mettler Toledo DSC 3).

Step-by-Step Workflow:

- Sample Preparation:
 - Weigh 2–5 mg of dried sample into a Tzero aluminum pan.
 - Crucial: Ensure the sample is flat on the bottom of the pan for optimal thermal contact.
 - Seal with a pinhole lid (allows volatile escape without pan deformation) or hermetic lid (if sublimation is suspected).
- Atmosphere:
 - Purge with Dry Nitrogen (50 mL/min) to prevent oxidation.
- Thermal Program:
 - Equilibration: Hold at 25°C for 5 minutes.
 - Ramp 1 (First Heat): Heat from 25°C to 150°C at 10°C/min. (Purpose: Observe volatiles and initial melt).
 - Cooling: Cool from 150°C to 0°C at 10°C/min. (Purpose: Recrystallize and check for glass transition).
 - Ramp 2 (Second Heat): Heat from 0°C to 160°C at 10°C/min. (Purpose: Determine intrinsic and).

Thermogravimetric Analysis (TGA) Protocol

TGA is required to distinguish between melting (phase change) and decomposition (chemical breakdown).

Safety Warning: Benzonitriles can release toxic cyanide species (HCN) upon thermal decomposition. TGA exhaust must be vented to a fume hood.

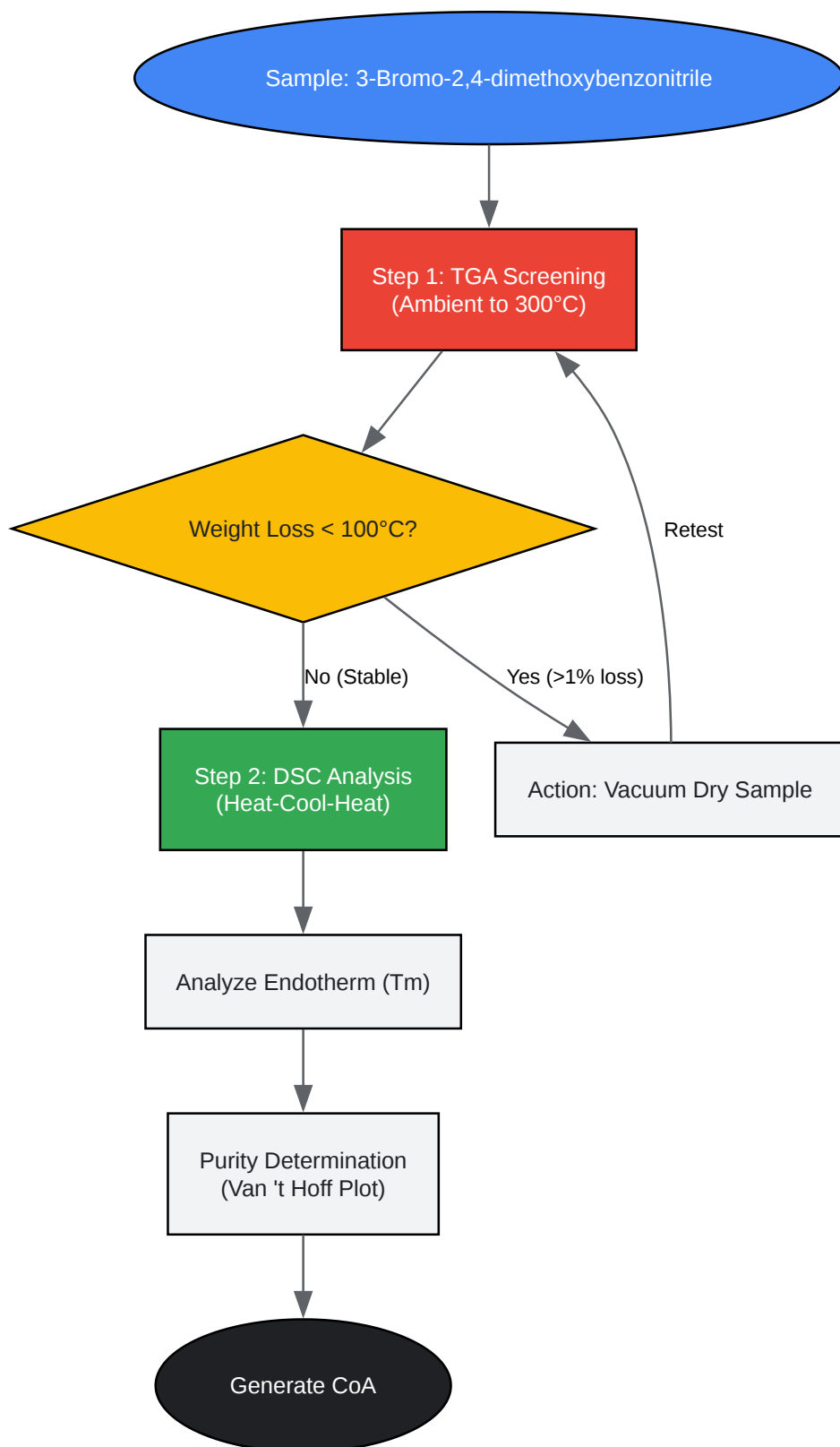
Step-by-Step Workflow:

- Sample Preparation:
 - Weigh 5–10 mg into a platinum or alumina crucible.
- Atmosphere:
 - Nitrogen (inert) is preferred. Air can be used if oxidative stability is the metric.
- Thermal Program:
 - Ramp from ambient to 400°C at 10°C/min.
- Data Extraction:
 - Identify
(Temperature at 5% weight loss).
 - If weight loss occurs before the DSC melting peak, the sample is likely a solvate (e.g., methanol/water trapped in lattice).

Part 3: Visualization of Workflows

Thermal Analysis Logic Flow

The following diagram illustrates the decision-making process when characterizing a new batch of **3-Bromo-2,4-dimethoxybenzotrile**.

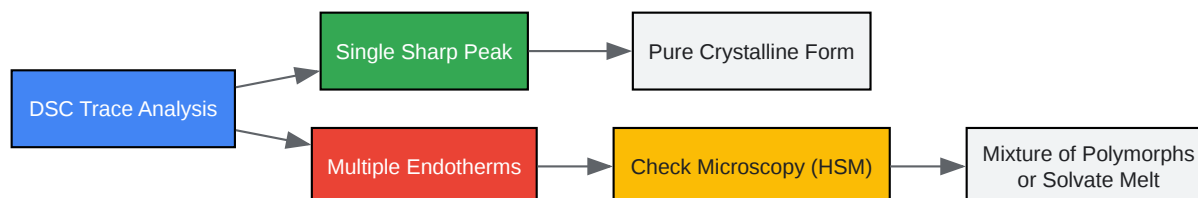


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Caption: Workflow for distinguishing solvates from pure crystalline material using coupled TGA/DSC.

Polymorph Screening Logic

Benzonitriles are prone to polymorphism. Use this logic to interpret multiple DSC peaks.



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Caption: Decision tree for identifying polymorphic transitions versus simple melting.

Part 4: Data Interpretation & Application

Interpreting the DSC Trace

- Sharp Endotherm: Indicates a highly pure crystalline solid. The onset temperature is the reported Melting Point.^{[2][3]}
- Broad Endotherm: Suggests impurities or low crystallinity. Apply the Van 't Hoff equation to the melting peak to calculate molar purity (ASTM E928).
- Exotherm after Melt: Indicates decomposition. If this occurs immediately after melting, the compound is thermally unstable; reaction temperatures must be kept below this threshold.

Application in Synthesis

For **3-Bromo-2,4-dimethoxybenzotrile**, the melting point serves as a critical In-Process Control (IPC).

- Reaction Monitoring: If the isolated solid melts below the expected range (e.g., <80°C), it likely contains unreacted starting material (e.g., 2,4-dimethoxybenzotrile) or bromination isomers.

- Storage: Store below 30°C. The "dimethoxy" motif can be hygroscopic; moisture uptake will depress the melting point (colligative property).

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